

Technical Support Center: Enlimomab Clinical Trials

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Compound of Interest

Compound Name: *Enlimomab*
CAS No.: *142864-19-5*
Cat. No.: *B1176203*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Enlimomab**. The information is based on findings from clinical trials and focuses on understanding and potentially mitigating adverse effects.

Frequently Asked Questions (FAQs)

Q1: What is **Enlimomab** and what is its mechanism of action?

Enlimomab is a murine IgG2a monoclonal antibody that targets the human intercellular adhesion molecule-1 (ICAM-1), also known as CD54.^[1] ICAM-1 is expressed on various cell types, including the vascular endothelium and leukocytes. By binding to ICAM-1, **Enlimomab** is designed to inhibit the adhesion of leukocytes to the blood vessel walls, thereby reducing their migration into tissues and suppressing inflammatory responses.^[1]

Q2: What are the major adverse effects observed with **Enlimomab** in clinical trials?

The most significant adverse effects reported in a large clinical trial of **Enlimomab** in patients with ischemic stroke were a higher incidence of infections, fever, and increased mortality

compared to placebo.[2][3][4]

Q3: Why might **Enlimomab** be associated with an increased risk of infection?

By design, **Enlimomab** blocks leukocyte adhesion, a critical process for the immune system to fight off pathogens.[1] This intended mechanism of action can inadvertently compromise the body's ability to mount an effective immune response to infections.

Q4: What is the suspected cause of fever and other infusion-related reactions?

As a murine (mouse-derived) antibody, **Enlimomab** can be recognized as foreign by the human immune system. This can lead to the formation of human anti-mouse antibodies (HAMA), which can trigger an inflammatory response, complement activation, and the activation of neutrophils, potentially causing fever and other systemic reactions.[4]

Data Presentation: Adverse Events in the Enlimomab Acute Stroke Trial

The following tables summarize the key adverse events observed in the **Enlimomab** Acute Stroke Trial, which randomized 625 patients with ischemic stroke to receive either **Enlimomab** (n=317) or placebo (n=308).[2][3][4]

Table 1: Serious Adverse Events by Day 5

Adverse Event	Enlimomab Group (%)	Placebo Group (%)
Pneumonia	2.2	1.6
Meningitis	1.9	0.0
Fever	1.9	0.6
Intracranial Hemorrhage	1.9	0.6
Cerebral Edema	4.4	2.9
Myocardial Infarction	1.3	0.6
Pulmonary Edema	1.3	0.6
Cardiac Arrest	1.6	0.3
Stroke-related Deterioration	3.8	3.6

Data sourced from the **Enlimomab** Acute Stroke Trial.[\[2\]](#)

Table 2: Serious Adverse Events from Day 6 to 30

Adverse Event	Enlimomab Group (%)	Placebo Group (%)
Aspiration Pneumonia	2.5	0.3
Septicemia	1.9	0.3
Meningitis	1.3	0.0
Respiratory Insufficiency	1.3	0.3
Intracranial Hemorrhage	1.6	0.3
Stroke	2.4	0.6
Cardiac Failure	1.6	0.6
Stroke-related Deterioration	4.4	3.2

Data sourced from the **Enlimomab** Acute Stroke Trial.[\[2\]](#)

Table 3: Overall Incidence of Infections and Fever

Adverse Event	Enlimomab Group (%)	Placebo Group (%)
Infections	55.5	42.2
Fever	51.1	26.9

Data sourced from the **Enlimomab** Acute Stroke Trial.[\[2\]](#)

Table 4: Mortality Rate at 90 Days

Outcome	Enlimomab Group (%)	Placebo Group (%)
Death	22.2	16.2

Data sourced from the **Enlimomab** Acute Stroke Trial.[\[3\]](#)[\[4\]](#)

Experimental Protocols

Monitoring for Immunogenicity: Human Anti-Mouse Antibody (HAMA) Assay

Principle: An enzyme-linked immunosorbent assay (ELISA) is used to detect the presence of HAMA in patient serum.

Methodology:

- **Plate Coating:** Microtiter wells are coated with murine IgG.
- **Sample Incubation:** Patient serum or plasma is added to the wells. If HAMA is present, it will bind to the coated murine IgG.
- **Washing:** Unbound proteins are washed away.
- **Detection:** A horseradish peroxidase (HRP)-labeled murine IgG is added, which binds to the captured HAMA, forming a "sandwich".

- **Substrate Addition:** A substrate solution (e.g., TMB) is added. The HRP enzyme catalyzes a color change.
- **Measurement:** The absorbance of the color is measured using a spectrophotometer. The intensity of the color is proportional to the amount of HAMA in the sample.

Troubleshooting Guide: HAMA ELISA

Issue	Possible Cause	Recommended Solution
High Background	Insufficient washing	Increase the number of wash steps. Ensure complete aspiration of wash buffer.
Antibody concentration too high	Titrate the detection antibody to determine the optimal concentration.	
Non-specific binding	Use a blocking buffer (e.g., BSA or non-fat dry milk) to block non-specific sites on the plate.	
No Signal or Weak Signal	Reagent omission or incorrect order	Double-check that all reagents were added in the correct sequence.
Inactive enzyme conjugate	Test the activity of the HRP conjugate separately.	
Improper sample storage	Ensure serum/plasma samples were stored correctly (e.g., -20°C or colder for long-term storage).	
Poor Reproducibility	Pipetting errors	Use calibrated pipettes and ensure consistent technique.
Inconsistent incubation times/temperatures	Ensure all wells are incubated for the same duration and at the same temperature.	
Edge effects	Avoid using the outer wells of the plate or ensure even temperature distribution during incubation.	

Monitoring for Complement Activation: C3a desArg ELISA

Principle: This ELISA quantifies the level of C3a desArg, a stable cleavage product of C3, as a marker of complement activation.

Methodology:

- **Plate Coating:** Microtiter wells are coated with a monoclonal antibody specific for C3a desArg.
- **Sample Incubation:** Patient EDTA plasma is added to the wells.
- **Washing:** Unbound components are washed away.
- **Detection:** A peroxidase-conjugated antibody that detects C3a is added.
- **Substrate Addition & Measurement:** Similar to the HAMA ELISA, a substrate is added, and the resulting color change is measured.

Troubleshooting Guide: C3a desArg ELISA

Refer to the general ELISA troubleshooting guide above, as the principles are similar. Crucially, proper sample handling is vital to prevent in vitro complement activation. Blood should be collected in EDTA tubes and plasma separated promptly at low temperatures.

Monitoring for Neutrophil Activation: Flow Cytometry for CD11b Expression

Principle: Flow cytometry is used to quantify the expression of the activation marker CD11b on the surface of neutrophils.

Methodology:

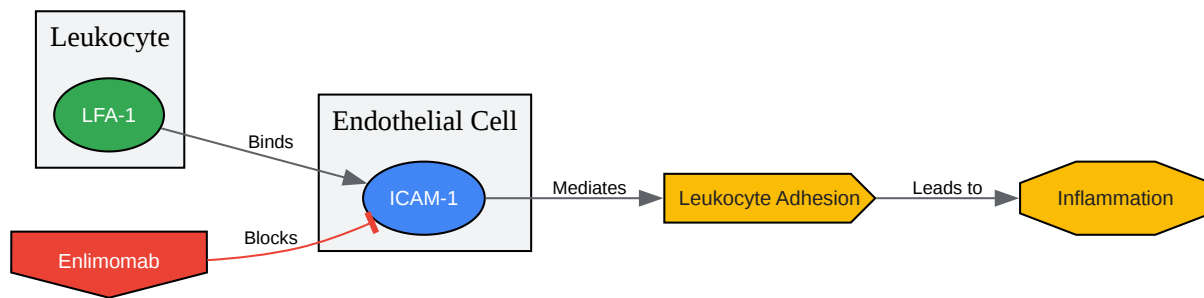
- **Whole Blood Staining:** A whole blood sample is incubated with fluorescently labeled monoclonal antibodies against CD11b and a neutrophil-specific marker (e.g., CD16).
- **Red Blood Cell Lysis:** Red blood cells are lysed using a gentle lysing solution.

- **Washing:** The remaining white blood cells are washed to remove debris and unbound antibodies.
- **Acquisition:** The cells are analyzed on a flow cytometer.
- **Gating and Analysis:** Neutrophils are identified based on their light scatter properties and expression of the neutrophil-specific marker. The fluorescence intensity of the anti-CD11b antibody on the neutrophil population is then measured to determine the level of CD11b expression.

Troubleshooting Guide: Neutrophil CD11b Flow Cytometry

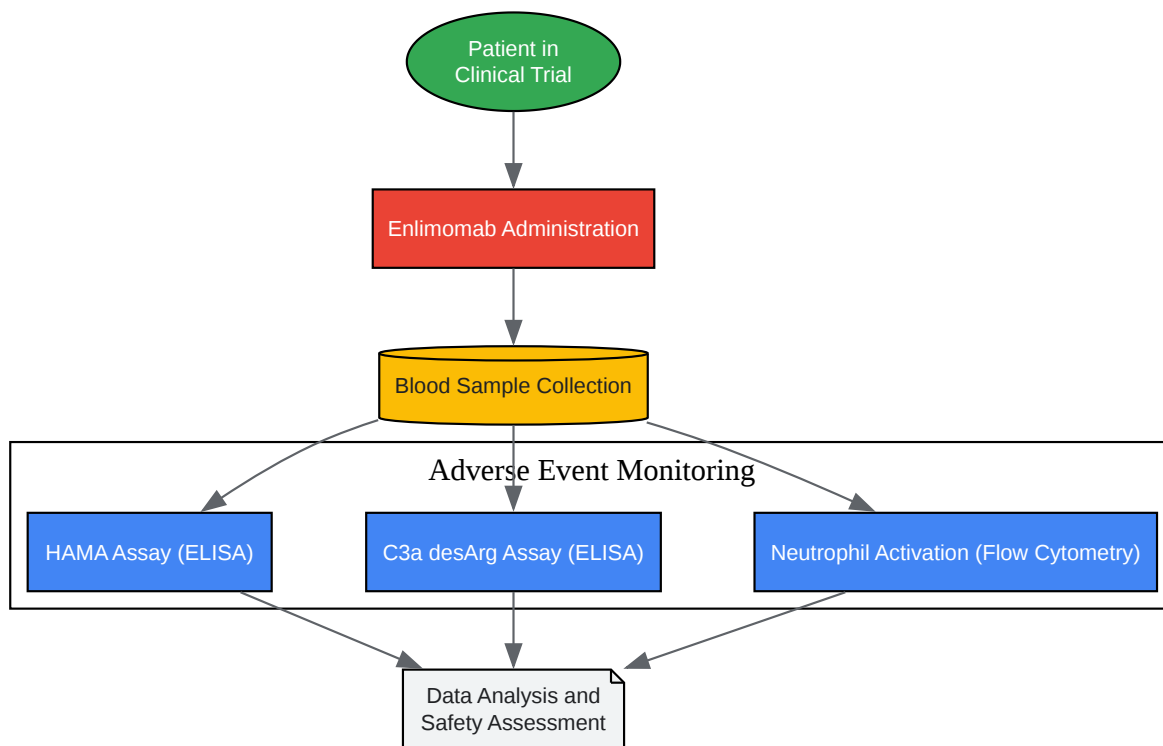
Issue	Possible Cause	Recommended Solution
High background fluorescence	Inadequate washing	Increase the number of wash steps.
Non-specific antibody binding	Use an Fc block to prevent non-specific binding of antibodies to Fc receptors.	
Poor separation of cell populations	Incorrect compensation settings	Perform proper compensation controls using single-stained samples.
Inappropriate gating strategy	Set clear gates based on forward and side scatter properties, as well as specific markers.	
Low cell viability	Harsh sample processing	Use gentle vortexing and keep cells on ice as much as possible.
In vitro neutrophil activation	Delayed sample processing	Process blood samples as quickly as possible after collection.

Visualizations



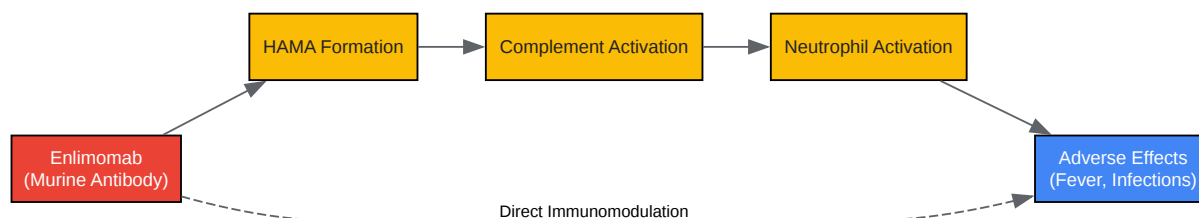
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Caption: **Enlimomab**'s mechanism of action in blocking leukocyte adhesion.



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Caption: Workflow for monitoring adverse effects of **Enlimomab**.



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Caption: Postulated cascade leading to **Enlimomab**'s adverse effects.

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